

Heptylbenzene-d20 physical characteristics and stability

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Compound of Interest

Compound Name: Heptylbenzene-d20

Cat. No.: B1448027

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An In-Depth Technical Guide to Heptylbenzene-d20: Physical Characteristics and Stability

For researchers, scientists, and drug development professionals, understanding the physical and chemical properties of isotopically labeled compounds is paramount for their effective use in experimental and developmental pipelines. This guide provides a comprehensive overview of the core physical characteristics and stability considerations for Heptylbenzene-d20.

Core Physical Characteristics

While specific experimental data for Heptylbenzene-d20 is not extensively available, its physical properties can be reliably estimated based on the well-documented characteristics of its non-deuterated counterpart, n-Heptylbenzene, and the known effects of deuteration. The replacement of hydrogen with deuterium typically leads to a slight increase in molecular weight and density, with minor effects on boiling and melting points.^[1]

Below is a summary of the key physical and chemical properties of both n-Heptylbenzene and the estimated values for Heptylbenzene-d20.

Property	n-Heptylbenzene (C ₁₃ H ₂₀)	Heptylbenzene-d ₂₀ (C ₁₃ D ₂₀) - Estimated
IUPAC Name	1,2,3,4,5-pentadeuterio-6-(1,1,2,2,3,3,4,4,5,5,6,6,7,7,7-pentadecadeuterioheptyl)benzene[2]	1,2,3,4,5-pentadeuterio-6-(1,1,2,2,3,3,4,4,5,5,6,6,7,7,7-pentadecadeuterioheptyl)benzene
Synonyms	1-Phenylheptane, n-Heptylbenzene[3][4][5][6]	Benzene-d ₅ , heptyl-d ₁₅ [2]
CAS Number	1078-71-3[3][4][5][6]	634897-84-0[2][7]
Molecular Formula	C ₁₃ H ₂₀ [3][5][6][8][9]	C ₁₃ D ₂₀ [2]
Molecular Weight	176.30 g/mol [3][8]	~196.42 g/mol
Appearance	Colorless liquid[4][5]	Colorless liquid
Melting Point	-48 °C[4][5]	~ -47 to -48 °C
Boiling Point	233 °C[4]	~ 233 °C
Density	0.86 g/mL at 25 °C[4]	~ 0.95 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.485[4][5]	~ 1.485
Solubility	Insoluble in water. Soluble in organic solvents.	Insoluble in water. Soluble in organic solvents.

Stability and Storage

Chemical Stability: n-Heptylbenzene is a stable compound under normal conditions.[4][5] It is incompatible with strong oxidizing agents.[4][5] For **Heptylbenzene-d₂₀**, the primary stability concern is the potential for hydrogen-deuterium (H-D) exchange. This is particularly relevant in the presence of protic solvents (e.g., water, alcohols) or under acidic or basic conditions, which can catalyze the exchange of deuterium atoms with protons from the environment.[10] The deuterium atoms on the aromatic ring and the aliphatic chain are generally stable, but care should be taken to avoid conditions that could facilitate their exchange.

Recommended Storage: To maintain the isotopic purity of **Heptylbenzene-d20**, it is recommended to store the compound under an inert atmosphere (e.g., argon or nitrogen) in a tightly sealed container. Storage in a cool, dry place away from direct sunlight and strong oxidizing agents is advisable. For long-term storage, refrigeration is recommended.

Experimental Protocols

While specific experimental protocols for **Heptylbenzene-d20** are not readily available, the following generalized protocols for handling and stability assessment of deuterated aromatic compounds can be adapted.

Protocol 1: General Handling of Deuterated Aromatic Compounds

- **Atmosphere:** Handle **Heptylbenzene-d20** under a dry, inert atmosphere (e.g., in a glove box or using a Schlenk line) to minimize exposure to atmospheric moisture.^[10]
- **Solvents:** Use anhydrous, deuterated solvents for all solution preparations to prevent H-D exchange.
- **Glassware:** Ensure all glassware is thoroughly dried in an oven and cooled in a desiccator before use.
- **Transfers:** Use dry syringes or cannulas for transferring the liquid.

Protocol 2: Stability Assessment via NMR Spectroscopy

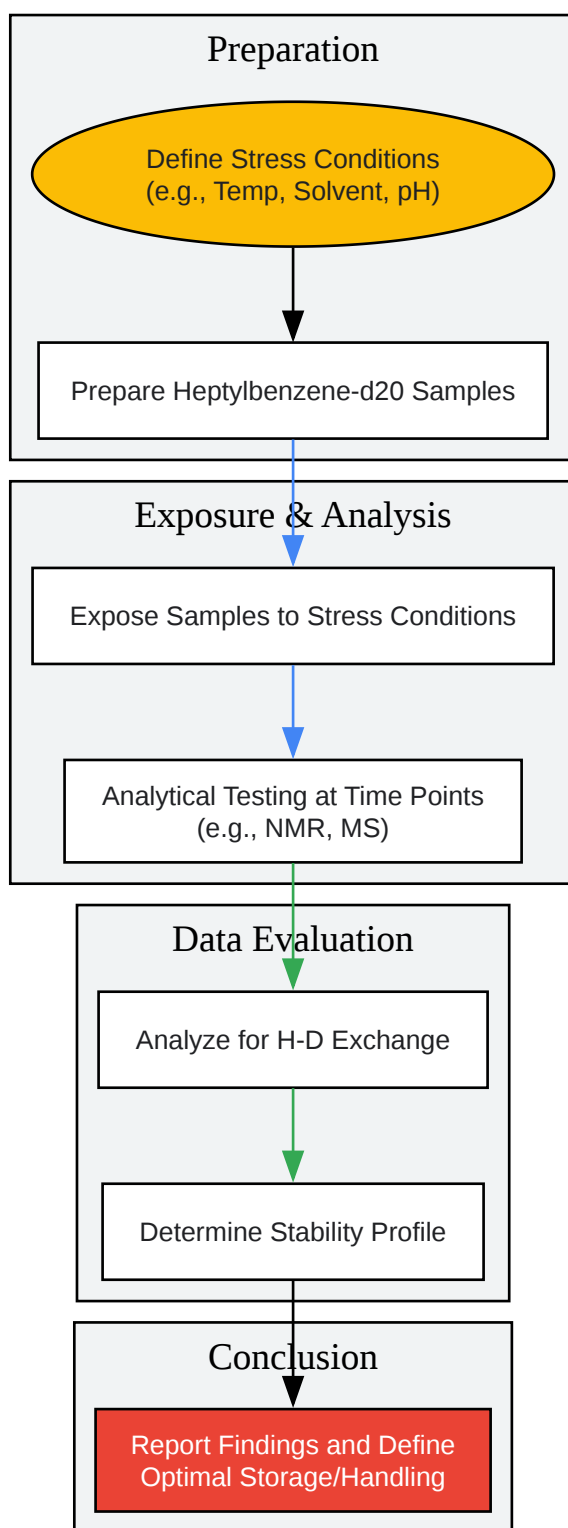
This protocol outlines a method to assess the isotopic stability of **Heptylbenzene-d20** under specific stress conditions.

- **Sample Preparation:**
 - Prepare a stock solution of **Heptylbenzene-d20** in a suitable anhydrous, deuterated solvent (e.g., CDCl₃).
 - Divide the stock solution into several NMR tubes.
- **Stress Conditions:**

- To one set of tubes, add a small, controlled amount of a protic solvent (e.g., D₂O or CH₃OD).
- To another set, introduce a catalytic amount of a weak acid or base.
- Keep one tube as a control under inert conditions.
- Incubation:
 - Incubate the tubes at various temperatures (e.g., room temperature, 40 °C, 60 °C) for a defined period (e.g., 24, 48, 72 hours).
- NMR Analysis:
 - Acquire ¹H NMR and ²H NMR spectra of each sample at regular intervals.
 - In the ¹H NMR, the appearance or increase in signal intensity at the positions corresponding to the heptyl and phenyl protons will indicate H-D exchange.
 - In the ²H NMR, a decrease in the integral of the deuterium signals will quantify the extent of isotopic exchange.
- Data Analysis:
 - Calculate the percentage of deuterium loss over time for each condition to determine the stability of the label.

Logical Workflow for Stability Assessment

The following diagram illustrates a typical workflow for assessing the stability of a deuterated compound like **Heptylbenzene-d₂₀**.



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Caption: Workflow for assessing the stability of deuterated compounds.

This guide provides a foundational understanding of the physical characteristics and stability of **Heptylbenzene-d20**. For critical applications, it is always recommended to perform in-house analysis to confirm these properties under the specific experimental conditions to be employed.

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